

13-Hydroxyglucopiericidin A molecular formula C₃₁H₄₇NO₁₀

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Compound of Interest

Compound Name: 13-Hydroxyglucopiericidin A

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13-Hydroxyglucopiericidin A: A Technical Whitepaper

Molecular Formula: C₃₁H₄₇NO₁₀ CAS Number: 132150-13-1

This document provides a comprehensive technical overview of **13-Hydroxyglucopiericidin A**, a natural product with notable antibiotic and antineoplastic properties. The information is intended for researchers, scientists, and professionals in the field of drug development.

Introduction

13-Hydroxyglucopiericidin A is an antibiotic isolated from the fermentation broth of *Streptomyces* sp.[1] It is characterized by its significant in vitro activity against a range of tumor cell lines and its effects on various bacteria and fungi.[1] Its molecular structure, a glycoside derivative of a piericidin, suggests a potential for complex biological interactions, making it a molecule of interest for further investigation in oncology and infectious disease research.

Physicochemical Properties

While detailed experimental data on the physicochemical properties of **13-Hydroxyglucopiericidin A** are not readily available in publicly accessible literature, its basic properties are summarized below.

Property	Value	Source
Molecular Formula	C ₃₁ H ₄₇ NO ₁₀	PubChem
Molecular Weight	593.7 g/mol	PubChem
CAS Number	132150-13-1	PubChem

Biological Activity

Based on the foundational study, **13-Hydroxyglucopiericidin A** exhibits potent biological activities, primarily as an antineoplastic and antibiotic agent.[\[1\]](#)

Antineoplastic Activity

The compound has demonstrated strong cytotoxic activity against a panel of human tumor cell lines in vitro.[\[1\]](#)[\[2\]](#) The available information from the initial discovery highlights its effects on the following cell lines:

- HeLa (Cervical Carcinoma)[\[1\]](#)
- Leukemia P388[\[1\]](#)
- Lung Carcinoma[\[1\]](#)
- Melanoma[\[1\]](#)

Quantitative data, such as IC₅₀ values, from the primary literature are not available in the public domain. Further studies are required to quantify the potency of its antitumor effects.

Antimicrobial Activity

13-Hydroxyglucopiericidin A has been reported to affect both bacteria and fungi.[\[1\]](#) Specific details regarding the spectrum of activity, such as Minimum Inhibitory Concentrations (MICs) against particular strains, are not detailed in the available abstracts.

Mechanism of Action

The precise mechanism of action for **13-Hydroxyglucopiericidin A** has not been elucidated in the currently accessible literature. Given its structural similarity to piericidins, which are known inhibitors of the mitochondrial electron transport chain (specifically Complex I), it is plausible that **13-Hydroxyglucopiericidin A** shares a similar target. However, this remains a hypothesis pending further experimental validation. No specific signaling pathways have been identified to date.

Experimental Protocols

Detailed experimental protocols for the isolation and biological characterization of **13-Hydroxyglucopiericidin A** are not fully available. The following represents a generalized methodology based on the abstract of the original publication.^[1]

Isolation and Purification

- **Fermentation:** A strain of *Streptomyces* sp. is cultured in a suitable nutrient-rich medium to encourage the production of secondary metabolites, including **13-Hydroxyglucopiericidin A**.
- **Extraction:** The fermentation broth is harvested, and the active compound is extracted from the culture filtrate and/or mycelium using organic solvents.
- **Chromatography:** The crude extract is subjected to a series of chromatographic techniques for purification. This likely includes:
 - Adsorption chromatography (e.g., silica gel)
 - Partition chromatography
 - Size-exclusion chromatography
- **Structure Elucidation:** The molecular structure of the purified compound is determined using spectroscopic methods, such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[1]

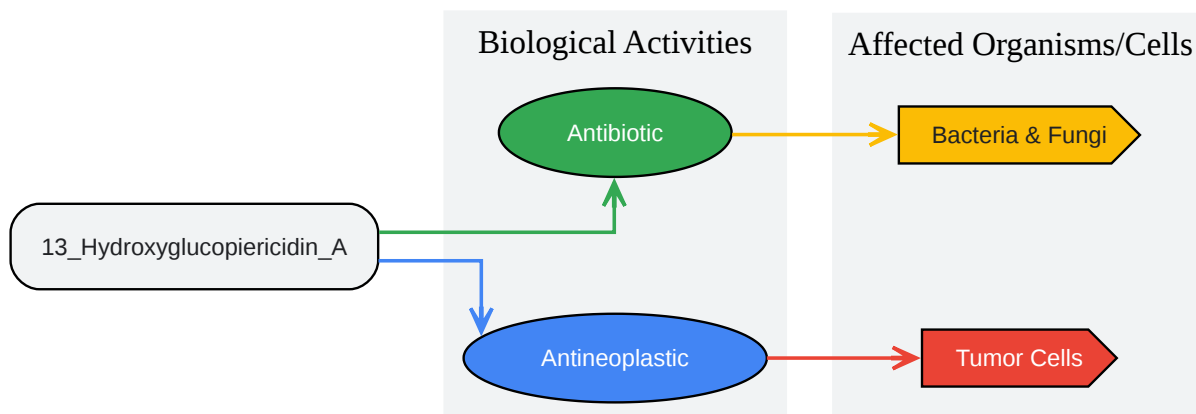
In Vitro Cytotoxicity Assays

Standard cell-based assays would be employed to determine the cytotoxic effects of **13-Hydroxyglucopiericidin A** on cancer cell lines. A typical workflow would involve:

- Cell Culture: Human tumor cell lines (e.g., HeLa, P388) are maintained in appropriate culture media and conditions.
- Compound Treatment: Cells are seeded in multi-well plates and treated with a range of concentrations of **13-Hydroxyglucopiericidin A**.
- Viability Assay: After a defined incubation period (e.g., 48-72 hours), cell viability is assessed using a colorimetric assay such as MTT, XTT, or a fluorescence-based method.
- Data Analysis: The results are used to calculate the IC₅₀ value, the concentration of the compound that inhibits cell growth by 50%.

Visualizations

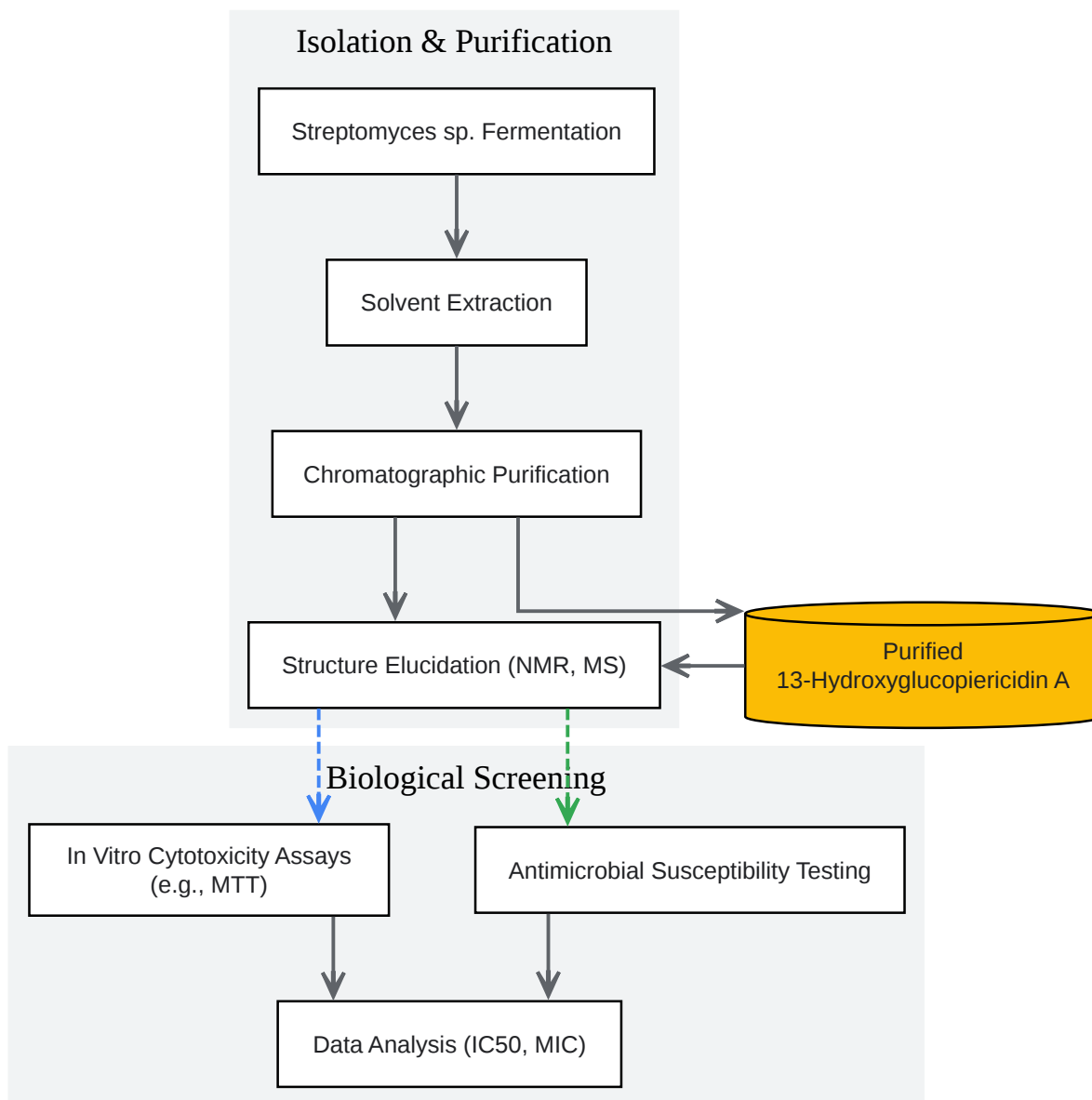
Logical Relationship of Known Biological Activities



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Caption: Biological activities of **13-Hydroxyglucopiericidin A**.

Generalized Experimental Workflow for Isolation and Activity Screening



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Caption: Generalized workflow for isolation and screening.

Conclusion and Future Directions

13-Hydroxyglucopiericidin A is a promising natural product with demonstrated antineoplastic and antibiotic activities. The foundational research from 1990 laid the groundwork for understanding this molecule. However, a significant gap in knowledge exists regarding its

specific potency (IC₅₀ and MIC values), its mechanism of action, and its effects on specific molecular pathways.

Future research should focus on:

- **Re-isolation and Scale-up:** Developing robust fermentation and purification protocols to obtain sufficient quantities for in-depth studies.
- **Quantitative Biological Evaluation:** Comprehensive screening against a wider panel of cancer cell lines and microbial pathogens to determine its spectrum of activity and potency.
- **Mechanism of Action Studies:** Investigating its molecular targets, with a primary focus on mitochondrial function, and elucidating the signaling pathways it modulates in cancer cells.
- **Preclinical Development:** If warranted by further studies, advancing the molecule into preclinical models to assess its in vivo efficacy and safety.

This technical guide summarizes the current, albeit limited, state of knowledge on **13-Hydroxyglucopiericidin A** and highlights the need for further research to unlock its full therapeutic potential.

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References

- 1. A new antibiotic, 13-hydroxyglucopiericidin A. Isolation, structure elucidation and biological characteristics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. biorxiv.org [biorxiv.org]
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